

An In-depth Technical Guide on Monopropyl Phthalate

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Compound of Interest

Compound Name: Monopropyl Phthalate

Cat. No.: B127036

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This guide provides essential technical information on the physical and chemical properties of **monopropyl phthalate**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

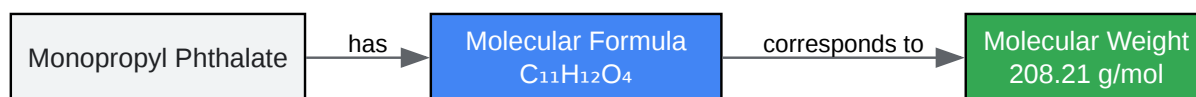
Monopropyl phthalate is a chemical compound of interest in various scientific disciplines. A clear understanding of its fundamental molecular characteristics is crucial for any research or development application. The key quantitative data for this compound are summarized below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ O ₄	[1][2][3][4]
Molecular Weight	208.21 g/mol	[1][2][3][5]

This data is foundational for experimental design, enabling accurate molar concentration calculations, and for the interpretation of analytical results.

Structural and Relational Overview

To visualize the relationship between the compound's name, its chemical formula, and its molecular weight, the following diagram is provided. This logical structure illustrates the direct association between these core identifiers.



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Caption: Logical relationship of **Monopropyl Phthalate** identifiers.

Experimental Protocols

While this document focuses on the core molecular data, it is important to note that these values are determined through specific experimental and computational methods.

Determination of Molecular Formula: The molecular formula, $C_{11}H_{12}O_4$, is typically determined using a combination of elemental analysis and mass spectrometry. Elemental analysis provides the empirical formula by determining the percentage composition of carbon, hydrogen, and oxygen. High-resolution mass spectrometry can then be used to determine the exact molecular mass, which allows for the confirmation of the molecular formula.

Determination of Molecular Weight: The molecular weight of 208.21 g/mol is a calculated value based on the molecular formula and the atomic weights of its constituent atoms.^[1] This value is crucial for stoichiometric calculations in chemical reactions and for preparing solutions of known concentrations. Experimental verification is typically achieved through mass spectrometry, where the mass-to-charge ratio of the ionized molecule is measured.

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References

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